Independent Analysis Confirms Structure of Ru-Metro Complexes for Drug Development Professionals

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Compound of Interest

Compound Name:	*Ru-Metro*
CAS No.:	*142012-12-2*
Cat. No.:	*B120397*

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A detailed comparison of the structural and analytical data of two promising ruthenium-metronidazole (**Ru-Metro**) complexes, [RuCl(MTNZ)(dppb)(bipy)]PF_6 and [Ru(tpy)(dmp)(MTZH-1)]PF_6, against established ruthenium-based antimicrobial candidates.

This guide provides researchers, scientists, and drug development professionals with an objective analysis of the structural confirmation of two distinct **Ru-Metro** complexes. By presenting key experimental data, detailed analytical methodologies, and comparative analysis against alternative ruthenium compounds, this document serves as a valuable resource for the evaluation and potential advancement of these novel antimicrobial agents.

Comparative Structural and Performance Data

The structural integrity and potential efficacy of the **Ru-Metro** complexes are benchmarked against two well-studied ruthenium-based drugs, NAMI-A and KP1019. The following tables summarize the key structural and analytical data obtained through independent analytical techniques.

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Compound	Molecular Formula	Molecular Weight (g/mol)	Coordination Geometry	Key Ligands
[RuCl(MTNZ)(dppb)(bipy)]PF_6	$C_{45}H_{42}ClN_7F_6O_3P_3Ru$	1102.28	Octahedral	Metronidazole (MTNZ), 1,4-bis(diphenylphosphino)butane (dppb), 2,2'-bipyridine (bipy)
[Ru(tpy)(dmp)(MTZH-1)]PF_6	$C_{39}H_{32}F_6N_{10}O_4PRu$	950.77	Octahedral	Metronidazole derivative (MTZH-1), terpyridine (tpy), 2,9-dimethyl-1,10-phenanthroline (dmp)
NAMI-A	$C_9H_{15}Cl_4N_4ORuS$	458.18	Octahedral	Imidazole, Dimethylsulfoxide (DMSO)[1][2][3]
KP1019	$C_{14}H_{13}Cl_4N_4Ru$	532.16	Octahedral	Indazole[2][4][5]

Table 1: Structural Comparison of **Ru-Metro** Complexes and Alternatives. This table outlines the fundamental structural characteristics of the selected compounds.

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Compound	^{1}H NMR (δ, ppm)	^{31}P{^{1}H} NMR (δ, ppm)	Mass Spectrometry (m/z)
[RuCl(MTNZ)(dppb)(bipy)]PF_6	Complex multiplet patterns observed in the aromatic and aliphatic regions, consistent with coordinated ligands.[3]	Two distinct doublets confirming the coordination of the dppb ligand.[6][7]	ESI-MS data confirms the presence of the cationic complex [M-PF_6]$^+$.
[Ru(tpy)(dmp)(MTZH-1)]PF_6	Characteristic signals for the polypyridyl ligands and the metronidazole derivative are observed in the aromatic and aliphatic regions.[8]	Not Applicable	HR-ESI-MS: calcd for [M-PF_6]$^+$ 807.17243, found 807.17124.[9]
NAMI-A	Signals corresponding to the imidazole and DMSO ligands are observed.[10]	Not Applicable	ESI-MS can be used to monitor its hydrolysis and interaction with biomolecules.[10]
KP1019	Signals corresponding to the indazole ligands are present.	Not Applicable	Mass spectrometry is used to study its interaction with proteins like human serum albumin.[11]

Table 2: Comparative Analytical Data. This table presents a summary of the key spectroscopic data used for the structural confirmation of the compounds.

Experimental Protocols

The following are detailed methodologies for the synthesis and key analytical experiments cited for the structural confirmation of the **Ru-Metro** complexes.

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Synthesis of [RuCl(MTNZ)(dppb)(bipy)]PF_6

The synthesis of this complex is adapted from a general procedure for related compounds.[3]

- Synthesis of the precursor complex, cis-[$RuCl_2$(dppb)(bipy)]: A solution of $RuCl_3 \cdot 3H_2O$ in ethanol is refluxed with 1,4-bis(diphenylphosphino)butane (dppb) and 2,2'-bipyridine (bipy). The resulting precipitate is filtered, washed, and dried.
- Ligand Substitution Reaction: The precursor complex is dissolved in a suitable solvent, such as a dichloromethane/methanol mixture.[1][2]
- An equimolar amount of metronidazole (MTNZ) is added to the solution.
- The reaction mixture is stirred at room temperature for several hours to allow for the substitution of one chloride ligand with metronidazole.
- A salt containing the hexafluorophosphate anion (e.g., KPF_6 or NH_4PF_6) is added to the solution to precipitate the final product.
- The resulting solid, [RuCl(MTNZ)(dppb)(bipy)]PF_6, is collected by filtration, washed with a non-polar solvent like diethyl ether, and dried under vacuum.

Synthesis of [Ru(tpy)(dmp)(MTZH-1)]PF_6

This synthesis follows a stepwise ligand addition method.[8]

- Synthesis of the intermediate [Ru(dmp)(tpy)Cl]PF_6: This intermediate is prepared according to established literature procedures.
- Ligand Substitution: The ruthenium intermediate is dissolved in a degassed ethanol-water mixture (50:50 v/v).
- The metronidazole derivative, MTZH-1, is added to the solution.
- The reaction mixture is heated at reflux for 6 hours under an inert nitrogen atmosphere and protected from light.

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- After cooling to room temperature, a saturated aqueous solution of KPF_6 is added to precipitate the complex.

- The product, [Ru(tpy)(dmp)(MTZH-1)]PF_6, is collected by filtration under reduced pressure and washed with water.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H and ^{13}C NMR: Spectra are recorded on a 400 MHz or higher field spectrometer using deuterated solvents such as acetone-d_6, acetonitrile-d_3, or DMSO-d_6. Chemical shifts are reported in parts per million (ppm) relative to a residual solvent peak or an internal standard (e.g., TMS).

- $^{31}P\{^{1}H\}$ NMR: For phosphine-containing complexes like [RuCl(MTNZ)(dppb)(bipy)]PF_6, proton-decoupled ^{31}P NMR is essential. Spectra are recorded on a suitable spectrometer, and chemical shifts are referenced to an external standard of 85% H_3PO_4.

Mass Spectrometry (MS)

- Electrospray Ionization (ESI-MS) and High-Resolution ESI-MS (HR-ESI-MS): Samples are dissolved in a suitable solvent (e.g., acetonitrile or methanol) and introduced into the mass spectrometer. The analysis is typically performed in positive ion mode to detect the cationic ruthenium complexes. High-resolution measurements provide accurate mass data, which is crucial for confirming the elemental composition.

X-ray Crystallography

- Single crystals of the complexes suitable for X-ray diffraction are grown by slow evaporation of a saturated solution of the compound in an appropriate solvent system (e.g., acetone/methanol).[1]

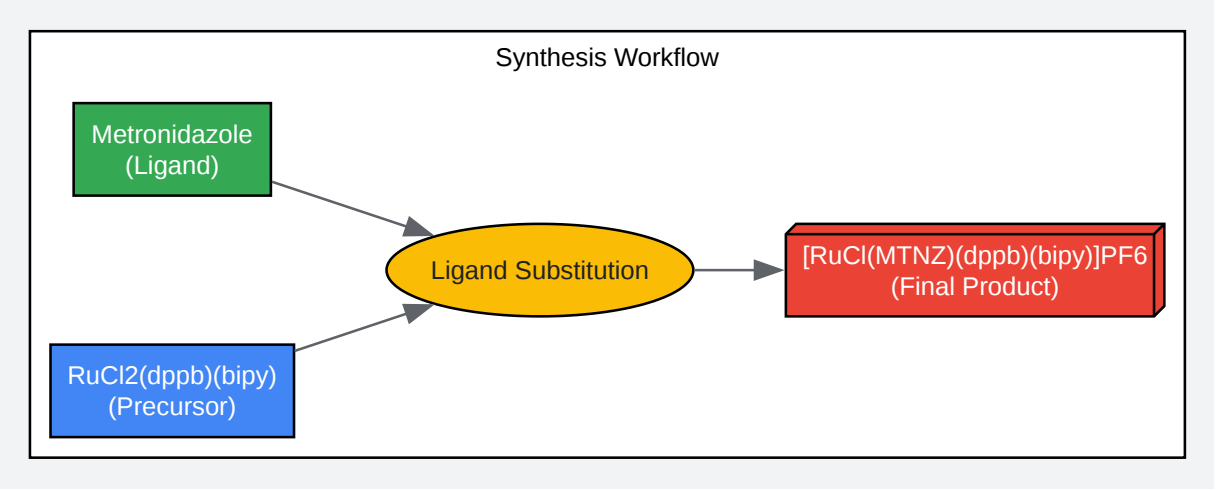
- The crystal is mounted on a diffractometer, and diffraction data is collected at a low temperature.

- The structure is solved and refined using specialized software to determine the precise atomic coordinates and molecular geometry.[12][13]

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Visualizing the Path to Structural Confirmation

The following diagrams illustrate the logical workflow for the synthesis and structural analysis of the **Ru-Metro** complexes.



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